

An In-depth Technical Guide to Dimethylcarbamic Acid

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Compound of Interest

Compound Name: *Dimethylcarbamic acid*

Cat. No.: *B1202106*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethylcarbamic acid (DMCA), while itself an unstable compound, is the parent acid to a significant class of stable derivatives, namely dimethylcarbamates. These derivatives have found extensive applications across various scientific and industrial domains, most notably in the development of pharmaceuticals and pesticides. Their primary mechanism of action often involves the inhibition of acetylcholinesterase, an enzyme critical to nerve function. This technical guide provides a comprehensive overview of the molecular and physicochemical properties of **dimethylcarbamic acid**, details the biological pathways influenced by its derivatives, and presents standardized experimental protocols for the synthesis of these valuable compounds.

Molecular Profile

Dimethylcarbamic acid is an organic compound characterized by a carbamic acid functional group with two methyl groups attached to the nitrogen atom.^[1] Due to its inherent instability, it is most commonly studied and utilized through its more stable ester and salt derivatives.^[2]

Molecular Formula and Weight

The fundamental molecular details of **dimethylcarbamic acid** are summarized in the table below.

Property	Value	Citation(s)
Molecular Formula	$C_3H_7NO_2$	[3]
Molecular Weight	89.09 g/mol	[3] [4]
IUPAC Name	dimethylcarbamic acid	[3]
CAS Number	7260-94-8	[3]
Canonical SMILES	<chem>CN(C)C(=O)O</chem>	[3]
InChI Key	DWLVWMUCHSLGSU- UHFFFAOYSA-N	[3] [4]

Physicochemical Properties

The physicochemical properties of **dimethylcarbamic acid** are crucial for understanding its behavior in various chemical and biological systems. While the free acid is unstable, its predicted and observed properties provide valuable insights.

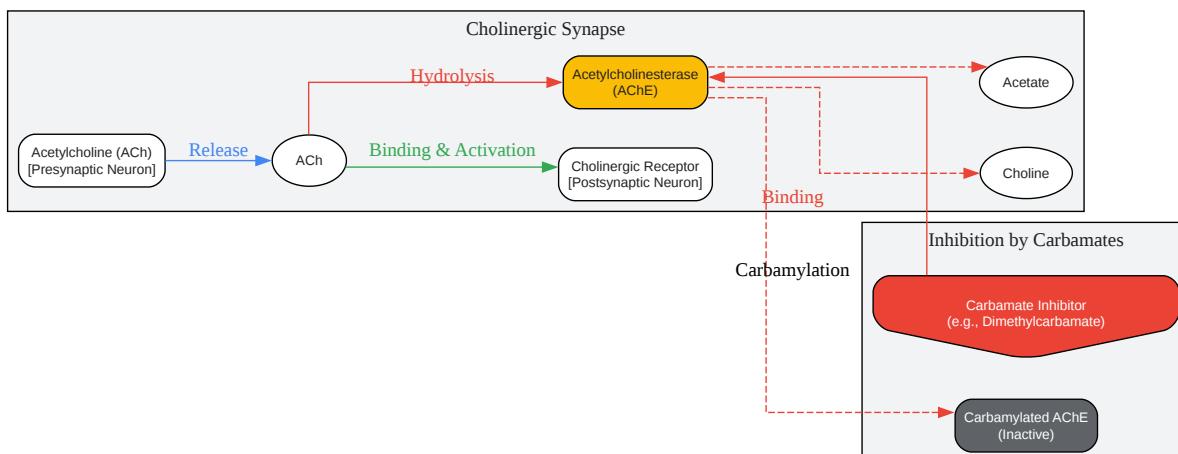
Property	Value	Citation(s)
Physical State	Colorless to pale yellow liquid	[1] [5]
Water Solubility	Approx. 626 g/L at 25°C (predicted)	[4]
pKa	-1.67 ± 0.12 (predicted)	[4]
XLogP3	-0.2	[3]
Topological Polar Surface Area	40.5 \AA^2	[3]

Biological Activity and Signaling Pathways

The biological significance of **dimethylcarbamic acid** is primarily manifested through its derivatives, which are potent inhibitors of acetylcholinesterase (AChE).[\[6\]](#) AChE is a key enzyme in the cholinergic nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine.

Acetylcholinesterase Inhibition

Carbamate derivatives of **dimethylcarbamic acid** act as pseudo-irreversible inhibitors of AChE.^[7] They bind to the active site of the enzyme, leading to carbamylation of a serine residue. This carbamylated enzyme is unable to hydrolyze acetylcholine, resulting in an accumulation of the neurotransmitter in the synaptic cleft and subsequent overstimulation of cholinergic receptors.^[8] This mechanism is the basis for the therapeutic effects of drugs like rivastigmine in Alzheimer's disease and the neurotoxic effects of carbamate pesticides.^[7]



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Acetylcholinesterase inhibition by carbamates.

Experimental Protocols

Due to the instability of **dimethylcarbamic acid**, synthetic protocols typically focus on its more stable derivatives. The following is a representative protocol for the synthesis of carbamates

utilizing a continuous-flow system, which offers excellent control over reaction parameters.[9]

Continuous-Flow Synthesis of Carbamates

This method describes the synthesis of carbamates from an amine, an alkyl halide, and carbon dioxide using 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) as a catalyst.[9][10]

Materials:

- Amine (1.0 eq)
- Alkyl bromide (2.0 eq)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (2.0 eq)
- Acetonitrile (MeCN)
- Carbon dioxide (CO₂)

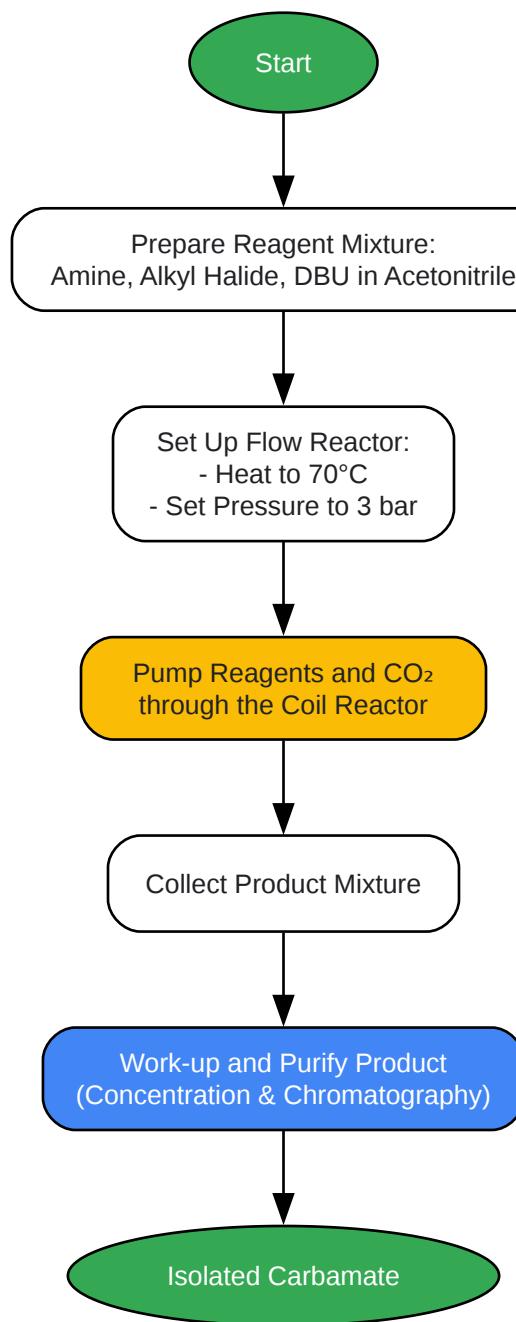
Equipment:

- Continuous-flow chemistry system (e.g., Vapourtec E-series) with a 10 mL coil reactor
- Back-pressure regulator
- Mass flow controller for CO₂

Procedure:

- Reagent Preparation: Prepare a solution of the corresponding amine (1.0 eq, 4.29 mmol), alkyl bromide (2.0 eq, 8.58 mmol), and DBU (2.0 eq, 8.58 mmol) in 5 mL of acetonitrile.[9]
- System Setup:
 - Heat the 10 mL coil reactor to 70 °C.[9]
 - Set the back-pressure regulator to 3 bar.[9]
- Reaction Execution:

- Pump the reagent mixture through the reactor at a flow rate of 250 $\mu\text{L}/\text{min}$.[\[10\]](#)
- Introduce CO_2 into the system using a mass flow controller at a flow rate of 6.0 mL/min .[\[10\]](#)
- Work-up and Purification:
 - Collect the reaction mixture from the reactor outlet.
 - Concentrate the mixture under reduced pressure.
 - Purify the crude product by standard chromatographic techniques to yield the desired carbamate.[\[10\]](#)



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Workflow for continuous-flow carbamate synthesis.

Applications in Research and Drug Development

Derivatives of **dimethylcarbamic acid** are instrumental in several areas of research and development:

- Neuroscience: As acetylcholinesterase inhibitors, they are crucial tools for studying the cholinergic system and for the development of therapeutics for neurodegenerative diseases such as Alzheimer's and Parkinson's disease.[7]
- Pesticide Development: The potent inhibitory effect on insect acetylcholinesterase makes dimethylcarbamates effective insecticides.[6]
- Organic Synthesis: Dimethylcarbamoyl chloride, a derivative, is a versatile reagent for the introduction of a dimethylcarbamoyl group onto various molecules.[2]

Conclusion

Dimethylcarbamic acid, through its diverse and stable derivatives, represents a cornerstone in the fields of medicinal chemistry, neurobiology, and agricultural science. A thorough understanding of its fundamental properties, the biological pathways modulated by its derivatives, and the synthetic methodologies to access these compounds is essential for researchers and scientists. The continued exploration of this chemical class holds significant promise for the development of novel therapeutics and other advanced chemical applications.

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